

An In-depth Technical Guide to 1,5-Diphenylcarbazone

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Compound of Interest

Compound Name: 1,5-Diphenylcarbazone

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **1,5-Diphenylcarbazone**, a versatile chemical compound widely utilized in analytical chemistry and other scientific fields. It covers its fundamental properties, chemical structure, and key applications, with a focus on its role as an indicator and a reagent for the determination of various metal ions.

Chemical Identity and Properties

1,5-Diphenylcarbazone, also known as s-Diphenylcarbazone, is a chemical compound belonging to the carbazole group.^[1] It is frequently used as a colorimetric reagent and indicator in analytical chemistry due to its ability to form distinctly colored complexes with a variety of metal ions.^{[1][2]}

Structure:

- Molecular Formula: C₁₃H₁₂N₄O^{[1][3][4]}
- IUPAC Name: 1-anilino-3-phenyliminourea^[1]
- CAS Number: 538-62-5^{[2][5][6][7][8]}

Physicochemical Properties:

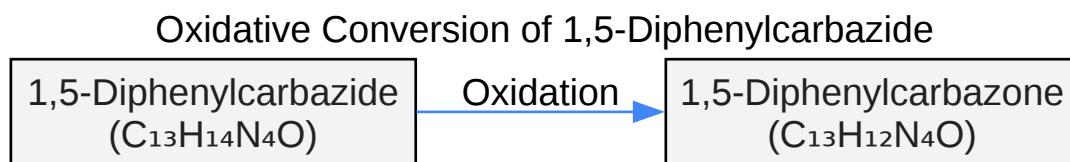
The quantitative data for **1,5-Diphenylcarbazone** is summarized in the table below for easy reference and comparison.

Property	Value	References
Molecular Weight	240.26 g/mol	[1][3][4]
Appearance	Orange to brownish-orange crystalline powder	[1][2][4]
Melting Point	153 - 161 °C	[1][2][3]
Solubility	Poorly soluble in water; Soluble in ethanol, chloroform, and benzene	[1]

Relationship with 1,5-Diphenylcarbazide

1,5-Diphenylcarbazone is structurally similar to and can be produced by the oxidation of 1,5-Diphenylcarbazide.[1][9] It is important to note that commercial preparations of **1,5-Diphenylcarbazone** are often a mixture containing 1,5-Diphenylcarbazide.[1][4] 1,5-Diphenylcarbazide itself is a white solid that can oxidize to the pink-colored **1,5-Diphenylcarbazone** upon exposure to light and air.[9]

The diagram below illustrates the oxidative relationship between these two compounds.



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Caption: Oxidative pathway from 1,5-Diphenylcarbazide to **1,5-Diphenylcarbazone**.

Applications in Analytical Chemistry

The primary application of **1,5-Diphenylcarbazone** is in the detection and quantification of metal ions.[2] It is particularly renowned for its use in mercurimetry and the colorimetric

determination of chromium.[1][9][10][11][12]

Mercurimetric Titration of Chloride:

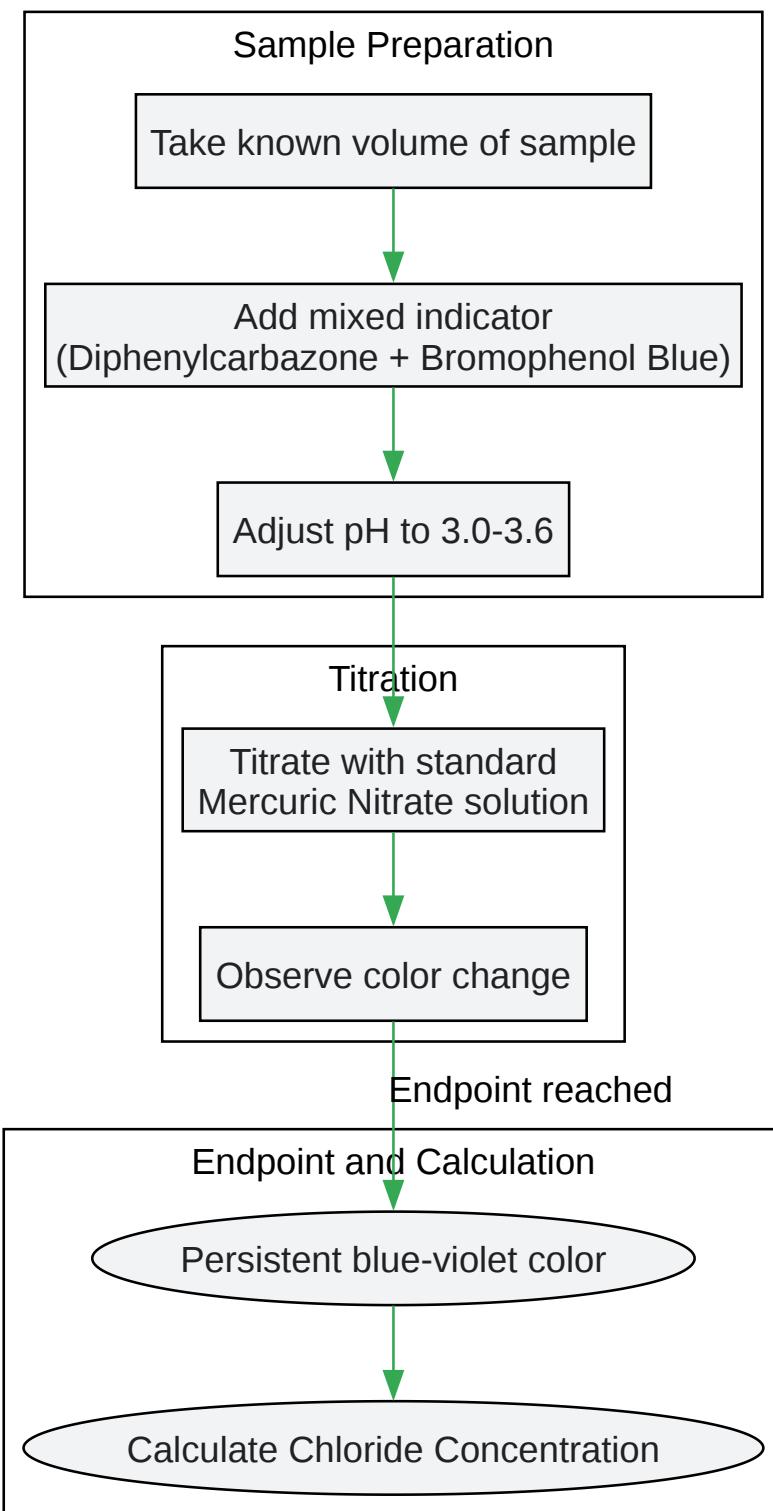
1,5-Diphenylcarbazone serves as an indicator for the endpoint determination in the titration of chloride ions with a standard solution of mercuric nitrate.[1][13] The principle of this method is that mercuric ions (Hg^{2+}) and chloride ions (Cl^-) form a stable, soluble complex (HgCl_2).[14] Once all the chloride ions in the sample have been complexed, the first excess of mercuric ions reacts with the diphenylcarbazone indicator to form a distinct blue-violet colored complex, signaling the titration endpoint.[14][15] The optimal pH for this titration is between 3.0 and 3.6. [14]

Experimental Protocol: Mercurimetric Titration of Chloride

- Sample Preparation: Take a known volume of the chloride-containing sample. If necessary, dilute the sample to ensure the chloride concentration is within a suitable range for titration.
- pH Adjustment: Add a mixed indicator solution, such as one containing diphenylcarbazone and bromophenol blue.[14][16] Adjust the pH of the solution to the optimal range (3.0-3.6) by adding dilute nitric acid or sodium hydroxide solution until the indicator changes to the appropriate color (e.g., yellow).[14]
- Titration: Titrate the prepared sample with a standardized mercuric nitrate ($\text{Hg}(\text{NO}_3)_2$) solution.
- Endpoint Detection: The endpoint is reached when the color of the solution changes to a persistent blue-violet, indicating the formation of the mercury-diphenylcarbazone complex. [14][15]
- Calculation: The concentration of chloride in the sample can be calculated from the volume of mercuric nitrate solution used.

The workflow for this experimental procedure is depicted in the following diagram.

Workflow for Mercurimetric Titration of Chloride

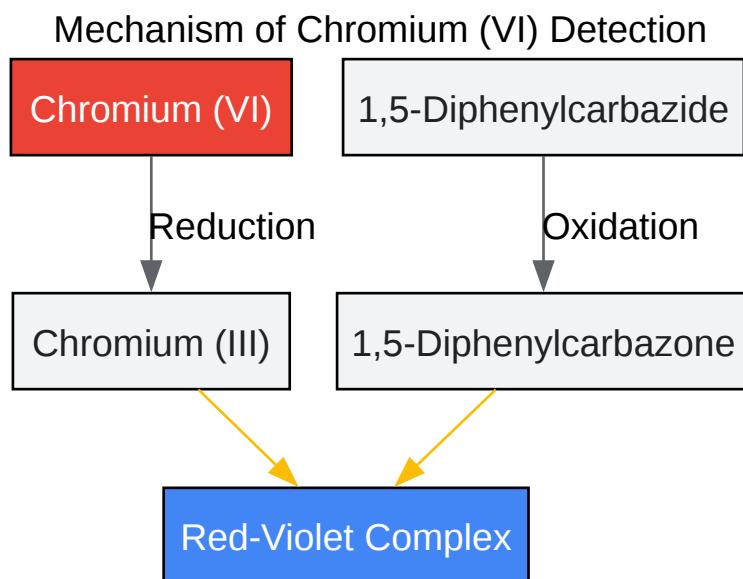
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Caption: Step-by-step workflow for the mercurimetric titration of chloride ions.

Colorimetric Determination of Chromium:

1,5-Diphenylcarbazone is also instrumental in the spectrophotometric determination of hexavalent chromium (Cr(VI)).[12][17][18] In this method, under acidic conditions, 1,5-Diphenylcarbazide (often present in diphenylcarbazone reagents) is oxidized by Cr(VI) to **1,5-Diphenylcarbazone**, while Cr(VI) is reduced to trivalent chromium (Cr(III)).[18][19] The newly formed **1,5-Diphenylcarbazone** then reacts with Cr(III) to form a stable, red-violet colored complex.[9][18] The intensity of the color, which is proportional to the chromium concentration, can be measured spectrophotometrically.

The logical relationship of the components in the detection of chromium is shown below.



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Caption: Reaction pathway for the colorimetric detection of Cr(VI).

Other Applications

Beyond its primary use in mercury and chromium analysis, **1,5-Diphenylcarbazone** is a valuable reagent for the detection of other metal ions, including copper, nickel, cobalt, lead, and cadmium.[2][11] Its versatility extends to various fields such as:

- Environmental Monitoring: Assessing water quality and detecting heavy metal pollutants in environmental samples.[2][12]

- Pharmaceutical Development: Used in the synthesis of pharmaceutical intermediates.[2]
- Food Safety: Employed in assays to detect contaminants in food products.[2]

Conclusion

1,5-Diphenylcarbazone is a cornerstone reagent in analytical chemistry, offering high sensitivity and reliability for the detection and quantification of various metal ions. Its critical role as an indicator in mercurimetry and as a chromogenic reagent for chromium analysis underscores its importance in environmental, pharmaceutical, and industrial research. A thorough understanding of its properties, its relationship with 1,5-Diphenylcarbazide, and its reaction mechanisms is essential for its effective application in scientific research and development.

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